

solubility of Propargyl-PEG2-CH₂COOH in different solvents

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Compound of Interest

Compound Name: Propargyl-PEG2-CH₂COOH

Cat. No.: B3170540

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An In-Depth Technical Guide to the Solubility of Propargyl-PEG2-CH₂COOH

For researchers, scientists, and drug development professionals, understanding the solubility characteristics of linker molecules is paramount for the successful design and execution of bioconjugation and other derivatization strategies. **Propargyl-PEG2-CH₂COOH** is a bifunctional linker that incorporates a propargyl group for click chemistry reactions and a carboxylic acid for amide bond formation. The inclusion of a two-unit polyethylene glycol (PEG) spacer enhances the hydrophilic properties of this molecule, influencing its behavior in various solvents. This guide provides a comprehensive overview of the solubility of **Propargyl-PEG2-CH₂COOH**, complete with quantitative data where available, detailed experimental protocols, and a logical workflow for solvent selection.

Core Properties of Propargyl-PEG2-CH₂COOH

- Chemical Name: 2-(2-(2-(Prop-2-yn-1-yloxy)ethoxy)ethoxy)acetic acid
- CAS Number: 944561-46-0
- Molecular Formula: C₉H₁₄O₅
- Molecular Weight: 202.21 g/mol
- Appearance: Colorless to light yellow liquid

Quantitative and Qualitative Solubility Data

The solubility of **Propargyl-PEG2-CH₂COOH** is a critical factor for its effective use in various applications. The hydrophilic PEG linker contributes to its solubility in aqueous solutions, while the organic backbone allows for dissolution in several organic solvents.^[1] Below is a summary of the available solubility data.

Solvent	Quantitative Solubility	Qualitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	250 mg/mL (1236 mM)[2]	Highly Soluble	Ultrasonic treatment may be needed. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.[2]
Dimethylformamide (DMF)	Data not available	Soluble	A common solvent for dissolving bifunctional PEG linkers to prepare stock solutions.[3]
Water	Data not available	Soluble	The hydrophilic PEG chain and carboxylic acid group suggest good aqueous solubility. A related compound, Propargyl-PEG2-alcohol, is soluble in water.[4]
Ethanol	Data not available	Soluble	A related compound, Propargyl-PEG2-OH, is soluble in ethanol at ≥ 100 mg/mL.[5]
Dichloromethane (DCM)	Data not available	Soluble	A related compound, Propargyl-PEG2-alcohol, is soluble in DCM.[4]

Experimental Protocol: Preparation of a Stock Solution

This protocol provides a detailed methodology for the preparation of a stock solution of **Propargyl-PEG2-CH₂COOH**, a common first step in many experimental workflows.

Materials:

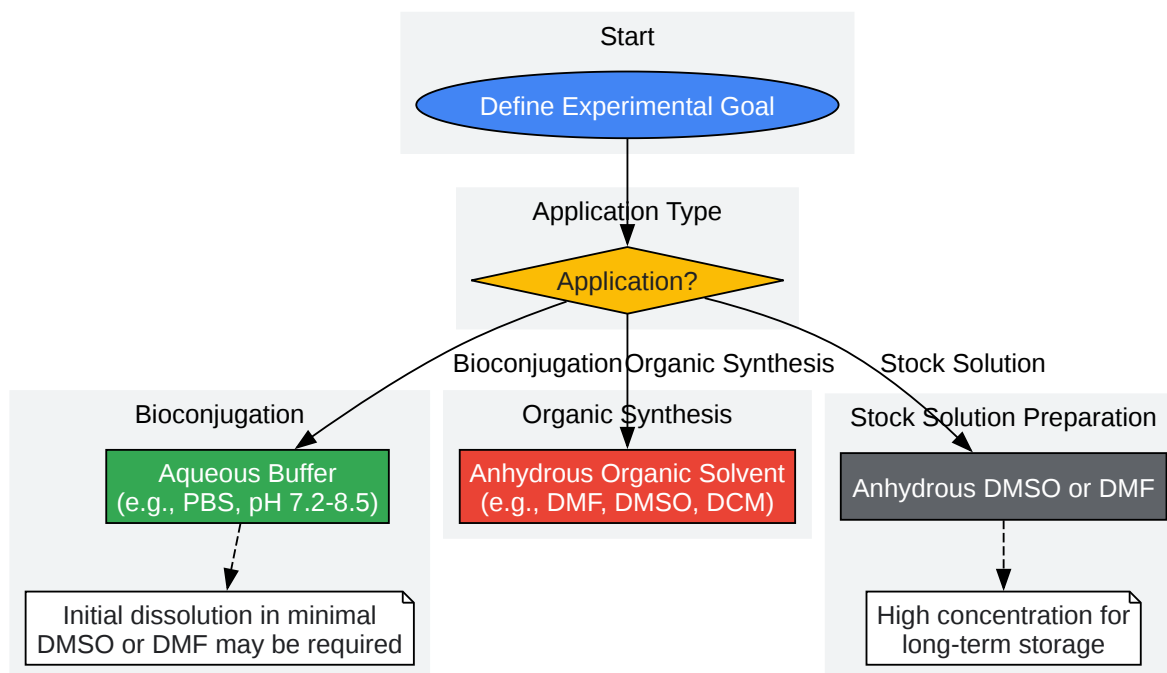
- **Propargyl-PEG2-CH₂COOH**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Inert gas (e.g., Argon or Nitrogen)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- **Equilibrate the Reagent:** Before opening, allow the vial of **Propargyl-PEG2-CH₂COOH** to come to room temperature to prevent moisture condensation.
- **Weighing the Compound:** As **Propargyl-PEG2-CH₂COOH** is a liquid, it is best to dispense it by volume, calculating the required amount based on its density (if available) or by mass if a high-precision balance is used.
- **Solvent Addition:** In a sterile vial, add the desired volume of anhydrous DMSO or DMF. For example, to prepare a 100 mM stock solution, add the appropriate volume of solvent to the corresponding mass of the compound.
- **Dissolution:** Cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonication can be used to aid dissolution.^[2]
- **Storage:** For immediate use, the stock solution can be kept at room temperature. For short-term storage (up to one month), aliquot the stock solution into smaller volumes and store at -20°C under an inert gas.^[6] For long-term storage (up to six months), store the aliquots at -80°C.^[6] Avoid repeated freeze-thaw cycles.

Logical Workflow for Solvent Selection

The choice of solvent for **Propargyl-PEG2-CH₂COOH** is highly dependent on the downstream application. The following diagram illustrates a logical workflow for selecting an appropriate solvent system.



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Caption: Solvent selection workflow for **Propargyl-PEG2-CH₂COOH**.

This guide provides essential information for the effective handling and use of **Propargyl-PEG2-CH₂COOH** in a research setting. By understanding its solubility properties and following appropriate protocols, researchers can ensure the reliability and reproducibility of their experiments.

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